

# An In-depth Technical Guide to Direct Blue 71 Dye

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## Compound of Interest

Compound Name: Direct Blue 71

Cat. No.: B12370080

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Direct Blue 71**, a trisazo class dye. The information is intended for researchers, scientists, and professionals in drug development who may utilize this dye in their work.

## Core Chemical and Physical Properties

**Direct Blue 71**, also known by its Colour Index number C.I. 34140, is a dark blue, water-soluble dye.<sup>[1][2][3]</sup> It is primarily used for dyeing cellulosic fibers such as cotton, viscose, and paper, as well as leather and soap.<sup>[1][3]</sup> The dye's high affinity for these materials is a key characteristic for its application in various industries.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Direct Blue 71**:

Property	Value	Reference
Molecular Weight	1029.87 g/mol	[1][2][4][5]
Chemical Formula	C <sub>40</sub> H <sub>23</sub> N <sub>7</sub> Na <sub>4</sub> O <sub>13</sub> S <sub>4</sub>	[1][2][4][5]
CAS Number	4399-55-7	[1][2][4]
Appearance	Blue-gray powder	[1]
Solubility in Water	10 g/L at 60 °C 20 g/L at 97 °C	[1]
λ <sub>max</sub>	594 nm	

## Experimental Protocols

### Synthesis of Direct Blue 71

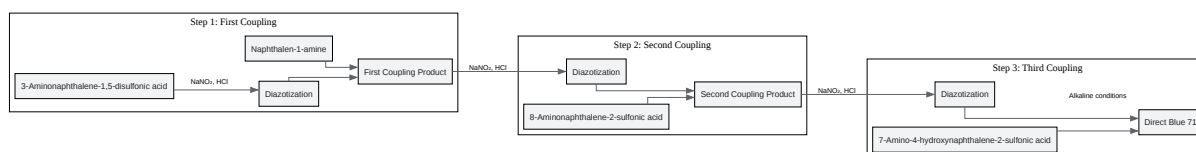
The manufacturing of **Direct Blue 71** is a multi-step process involving three sequential coupling reactions.[1] The general procedure is as follows:

- First Coupling: 3-Aminonaphthalene-1,5-disulfonic acid is diazotized and then coupled with Naphthalen-1-amine.
- Second Coupling: The product from the first coupling is diazotized again and subsequently coupled with 8-Aminonaphthalene-2-sulfonic acid.
- Third Coupling: The resulting intermediate is diazotized for a third time and finally coupled with 7-Amino-4-hydroxynaphthalene-2-sulfonic acid under alkaline conditions to yield **Direct Blue 71**. [1]

## Visualizations

### Experimental Workflow for the Synthesis of Direct Blue 71

The following diagram illustrates the key steps in the synthesis of **Direct Blue 71**.

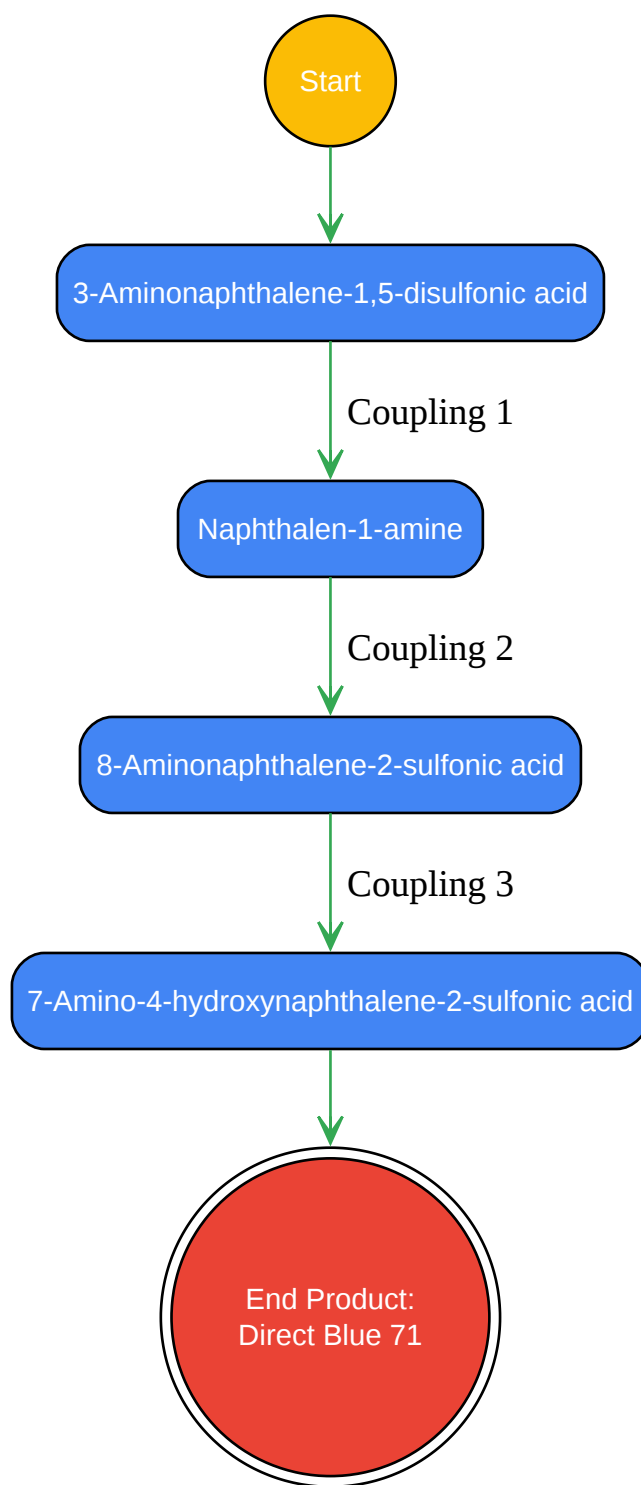


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Caption: Synthesis workflow of **Direct Blue 71** dye.

## Logical Relationship of Reactants in Synthesis

This diagram shows the sequential addition of the key reactants in the synthesis process.



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Caption: Reactant addition sequence for **Direct Blue 71**.

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